

# An In-depth Technical Guide to 3-Bromoaniline: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 3-Bromoaniline

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This technical guide provides a comprehensive overview of **3-bromoaniline** (m-bromoaniline), a key chemical intermediate in the pharmaceutical, agrochemical, and dye industries. This document details its molecular structure, functional groups, physicochemical properties, spectroscopic signature, and detailed protocols for its synthesis.

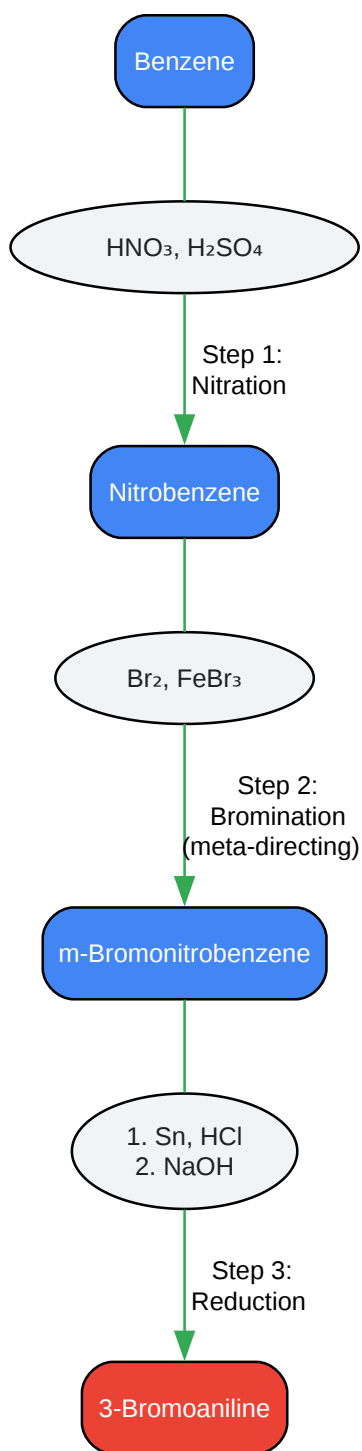
## Molecular Structure and Functional Groups

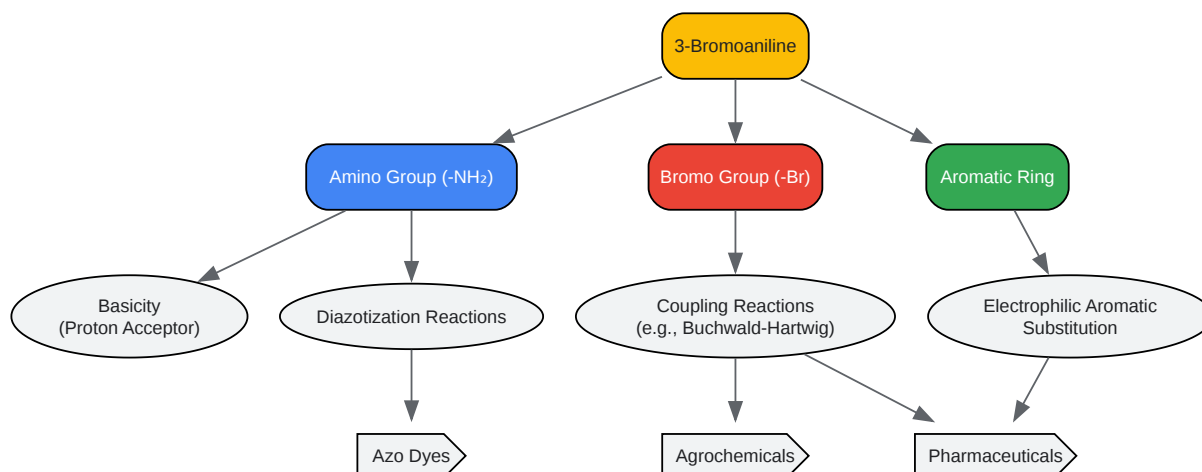
**3-Bromoaniline** is an aromatic organic compound with the chemical formula  $C_6H_6BrN$ .<sup>[1]</sup> Its structure consists of a benzene ring substituted with two functional groups: an amino group ( $-NH_2$ ) and a bromine atom ( $-Br$ ).

- **Benzene Ring:** A six-carbon aromatic ring that forms the core of the molecule.
- **Amino Group ( $-NH_2$ ):** Attached to carbon 1 of the ring, this group imparts basic properties to the molecule and is a key site for further chemical modification.<sup>[2]</sup>
- **Bromo Group ( $-Br$ ):** A halogen atom attached to carbon 3 of the ring. Its position is meta relative to the amino group.<sup>[3]</sup> This specific positioning is crucial as it influences the molecule's reactivity and is a result of specific synthetic strategies.<sup>[3][4]</sup>

The presence of both the electron-donating amino group and the electron-withdrawing bromine atom dictates the chemical reactivity and properties of **3-bromoaniline**, making it a versatile

building block in organic synthesis.[2][5]





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## References

- 1. 3-Bromoaniline(591-19-5) <sup>1</sup>H NMR [m.chemicalbook.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. IR Comparison [webspectra.chem.ucla.edu]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Page loading... [guidechem.com]
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